

Introduction: The Critical Role of Unambiguous Chemical Identification in Scientific Research

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Compound of Interest

Compound Name: *Luteolin-7,3-diglucoside*

Cat. No.: *B14866047*

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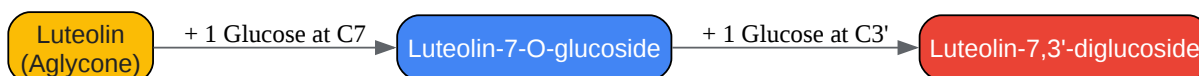
In the realms of chemical research and drug development, the precise and unambiguous identification of a chemical entity is paramount. The ability to differentiate between closely related isomers can mean the difference between a groundbreaking discovery and a failed experiment. This guide focuses on Luteolin-7,3'-diglucoside, a flavonoid glycoside of significant interest for its potential therapeutic properties. We will delve into the various synonyms and identifiers used for this compound in major chemical databases, providing a comprehensive resource for researchers to navigate the complexities of chemical nomenclature.

Understanding these identifiers is not merely an academic exercise; it is a foundational skill for ensuring the accuracy, reproducibility, and integrity of scientific research.

The Structural Landscape: Luteolin and its Glycosidic Derivatives

Luteolin is a naturally occurring flavone, a class of flavonoids, characterized by a C6-C3-C6 backbone. Its structure features hydroxyl groups at positions 5, 7, 3', and 4'. The biological activity and physicochemical properties of luteolin can be significantly altered by glycosylation, the attachment of sugar moieties. The position and number of these sugar groups give rise to a variety of luteolin glycosides.

This guide specifically addresses Luteolin-7,3'-diglucoside, where two glucose molecules are attached to the luteolin backbone at the 7 and 3' positions. It is crucial to distinguish this from other related compounds such as Luteolin-7-O-glucoside, which has only one glucose unit at the 7th position. The prime symbol (') in 3'-diglucoside indicates that the glucose is attached to the 3rd position of the B-ring of the flavonoid structure.



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Figure 1: Hierarchical relationship of Luteolin and its glucosides.

Navigating the Maze of Synonyms: A Comprehensive Database Cross-Reference

A single chemical compound can be known by numerous names and identifiers across different databases and publications. This can create confusion and hinder effective literature and database searches. Below is a comprehensive table of synonyms and identifiers for Luteolin-7,3'-diglucoside.

Identifier Type	Value	Source / Database
Preferred Name	Luteolin-7,3'-diglucoside	Common Usage
IUPAC Name	5-hydroxy-2-[4-hydroxy-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	PubChem[1]
CAS Registry Number	52187-80-1	Chemical Abstracts Service
PubChem CID	5490298	PubChem[1]
ChEBI ID	CHEBI:167535	Chemical Entities of Biological Interest (ChEBI)
ChemSpider ID	24843695	ChemSpider[2]
KEGG ID	C03951 (for the related Luteolin 7-O-glucoside)	Kyoto Encyclopedia of Genes and Genomes (KEGG)[3]
Other Synonyms	Luteolin-3',7-di-O-glucoside	PubChem[1]
	7-(β-D-Glucopyranosyloxy)-2-(3-(β-D-glucopyranosyloxy)-4-hydroxyphenyl)-5-hydroxy-4H-1-benzopyran-4-one	PubChem[1]
	Luteolin-7,3'-di-O-gflucoside	PubChem[1]

The Power of the CAS Registry Number

Among the various identifiers, the CAS Registry Number (CAS RN) holds a special significance. Assigned by the Chemical Abstracts Service, a division of the American Chemical Society, a CAS RN is a unique numerical identifier for a specific chemical substance.[4][5] Unlike names, which can be ambiguous, a CAS RN is a constant and reliable identifier across

different languages and naming conventions. For regulatory submissions, safety data sheets (SDS), and patent applications, the CAS RN is the universally accepted standard for unambiguous chemical identification.^{[6][7]}

Decoding the IUPAC Name: A Systematic Approach

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds.^{[8][9][10]} While the full IUPAC name for Luteolin-7,3'-diglucoside is lengthy, understanding its components is key to deciphering its structure. The naming process for a flavonoid glycoside generally follows these steps:

- **Identify the Parent Aglycone:** The core structure is "chromen-4-one," which is the flavone backbone.
- **Locate and Name Substituents on the Aglycone:**
 - "5-hydroxy": A hydroxyl group at position 5.
 - "2-[...oxyphenyl]": A phenyl group attached at position 2.
 - "4-hydroxy-3-[...]": Hydroxyl and a substituent at positions 4 and 3 of the phenyl group, respectively.
- **Name the Glycosidic Moieties:** The sugar units are named as "[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]". This is the systematic name for a glucopyranosyl group.
- **Specify the Linkage:** The "oxy" indicates an O-glycosidic bond. The numbers preceding "oxy" (e.g., "7-[...oxy]") denote the attachment point on the aglycone.

Experimental Protocols for the Identification and Quantification of Luteolin-7,3'-diglucoside

The following section provides detailed, step-by-step methodologies for the extraction, identification, and quantification of Luteolin-7,3'-diglucoside from plant matrices.

Protocol 1: Extraction of Flavonoid Glycosides from Plant Material

Rationale: The choice of solvent is critical for the efficient extraction of flavonoids. A mixture of methanol or ethanol and water is often used because it can solubilize a wide range of moderately polar compounds like flavonoid glycosides.[11][12] Sonication is employed to disrupt plant cell walls, facilitating the release of the target compounds into the solvent.[13]

Methodology:

- **Sample Preparation:** Air-dry the plant material (e.g., leaves, flowers) at room temperature and grind it into a fine powder.
- **Extraction:** a. Weigh 10 g of the powdered plant material and place it in a flask. b. Add 100 mL of 80% aqueous methanol (v/v). c. Sonicate the mixture for 30 minutes at room temperature.[13] d. Centrifuge the mixture at 4000 rpm for 15 minutes and collect the supernatant. e. Repeat the extraction process on the plant residue two more times. f. Combine the supernatants.
- **Solvent Removal:** Evaporate the solvent from the combined supernatants under reduced pressure using a rotary evaporator to obtain the crude extract.

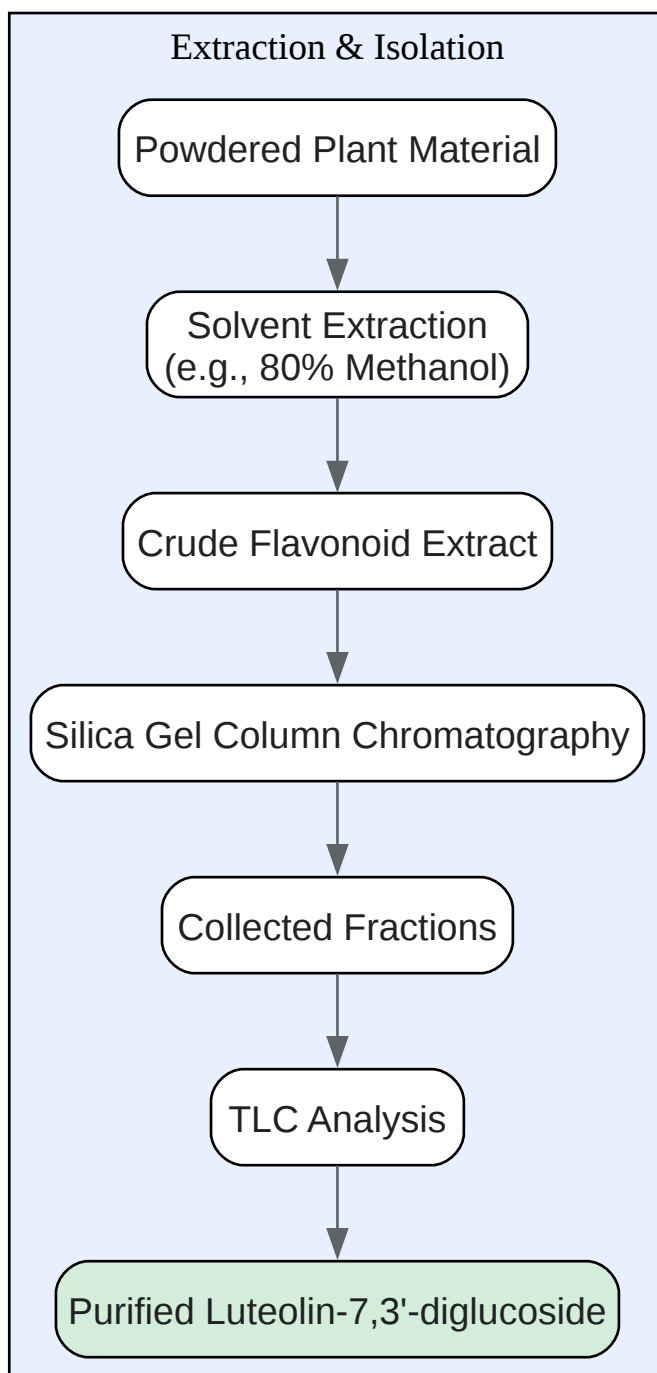
Protocol 2: Isolation and Purification by Column Chromatography

Rationale: Column chromatography is a widely used technique for separating compounds from a mixture based on their differential adsorption to a stationary phase.[14][15] Silica gel is a common stationary phase for the separation of moderately polar compounds. The elution is carried out with a solvent gradient of increasing polarity to separate compounds with different polarities.

Methodology:

- **Column Packing:** Prepare a silica gel column (230-400 mesh) using a suitable solvent system (e.g., a mixture of chloroform, methanol, and water).

- **Sample Loading:** Dissolve the crude extract in a minimal amount of the initial mobile phase and load it onto the column.
- **Elution:** Elute the column with a gradient of increasing solvent polarity (e.g., increasing the proportion of methanol in a chloroform/methanol/water mixture).^[15]
- **Fraction Collection:** Collect fractions of the eluate.
- **Analysis of Fractions:** Analyze each fraction by thin-layer chromatography (TLC) to identify the fractions containing the target compound.
- **Purification:** Combine the fractions containing Luteolin-7,3'-diglucoside and further purify by recrystallization or preparative HPLC if necessary.



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